Ac-WEHD-CHO: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Ac-WEHD-CHO*
Cat. No.:	*B065129*

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Foreword: Navigating the Intricacies of Inflammasome-Mediated Cell Death

In the landscape of cellular signaling, the precise regulation of programmed cell death is paramount to organismal health. While apoptosis has long been the focal point of such studies, a more inflammatory demise, pyroptosis, has emerged as a critical process in innate immunity and various pathologies. Central to the execution of pyroptosis is the activation of inflammatory caspases, particularly caspase-1. The tetrapeptide aldehyde inhibitor, Ac-Trp-Glu-His-Asp-CHO (**Ac-WEHD-CHO**), has become an indispensable tool for dissecting the nuances of this pathway. This guide provides an in-depth exploration of the chemical properties, structure, and mechanism of action of **Ac-WEHD-CHO**, offering both foundational knowledge and practical insights for its application in research and drug development.

Section 1: Unveiling **Ac-WEHD-CHO**: Chemical Identity and Structural Framework

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Ac-WEHD-CHO is a synthetic, cell-permeable tetrapeptide that acts as a potent and reversible inhibitor of caspase-1.[1][2] Its design is predicated on the optimal substrate recognition sequence for caspase-1, making it a highly specific tool for investigating the roles of this critical enzyme.[3][4]

Core Chemical Properties

A thorough understanding of the physicochemical properties of **Ac-WEHD-CHO** is essential for its effective use in experimental settings.

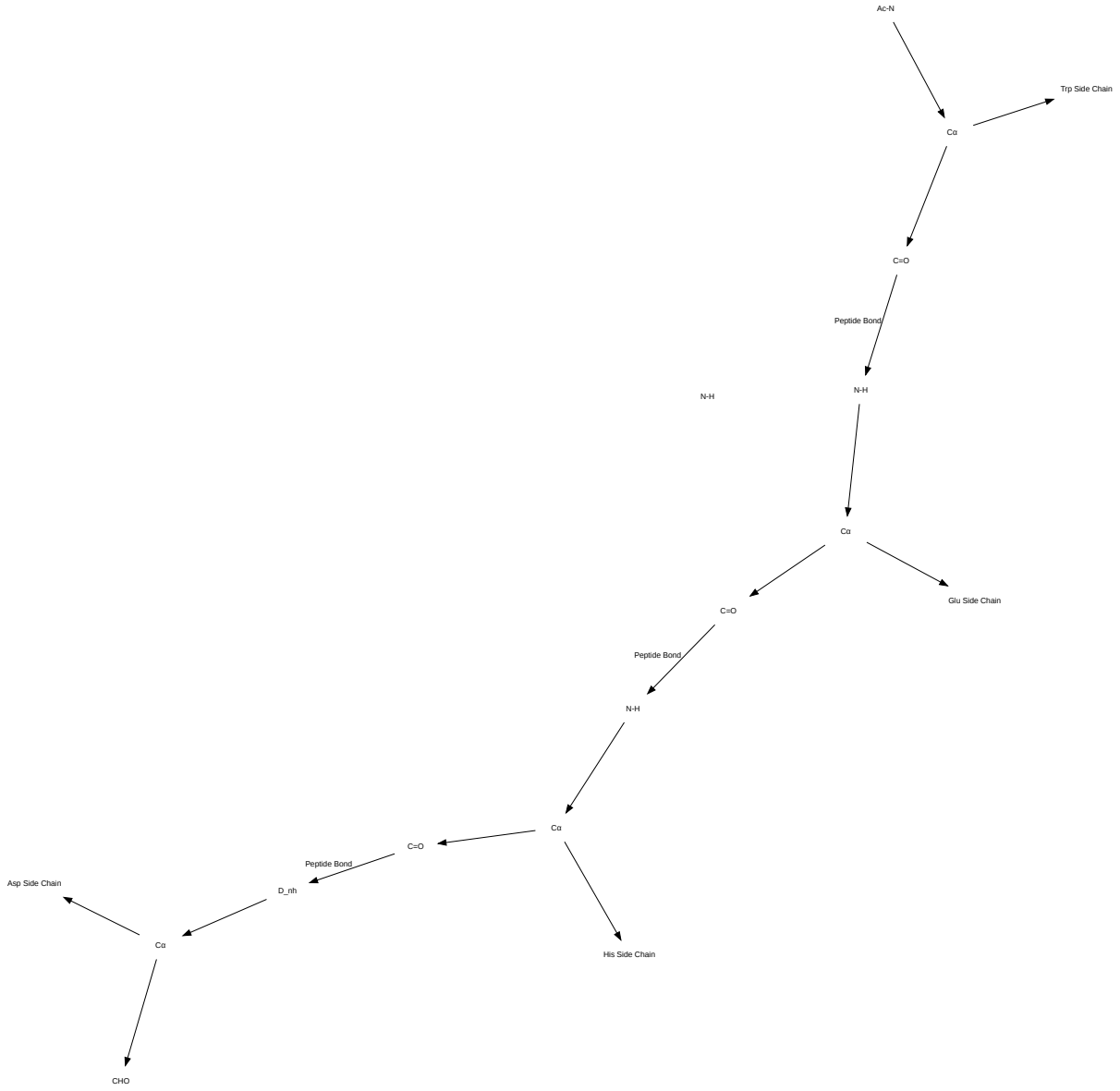
Property	Value	Reference(s)
Full Sequence	Acetyl-L-tryptophyl-L-glutamyl-L-histidyl-L-aspartal	[2]
Molecular Formula	C28H33N7O9	[2][5]
Molecular Weight	611.61 g/mol	[2]
Appearance	White to off-white powder	[5]
Solubility	Soluble in water (10 mg/ml) and DMSO.	[5][6]
Storage	Store as a solid at -20°C. Solutions can be stored at -20°C for up to one month, protected from light.	[5]

Structural Elucidation

The tetrapeptide sequence of **Ac-WEHD-CHO** is N-terminally protected by an acetyl group and C-terminally modified with an aldehyde functional group. This aldehyde moiety is crucial for its inhibitory activity, as it forms a reversible covalent bond with the catalytic cysteine residue in the active site of caspase-1.

Below is a 2D representation of the chemical structure of **Ac-WEHD-CHO**.

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Caption: 2D representation of the **Ac-WEHD-CHO** peptide sequence.

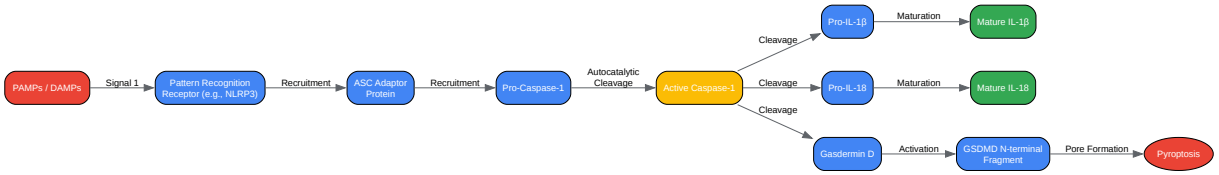
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Section 2: Mechanism of Action: Intercepting the Inflammatory Cascade

Ac-WEHD-CHO exerts its inhibitory effect by targeting caspase-1, the key enzyme in the canonical inflammasome pathway. Understanding this pathway is fundamental to appreciating the utility of **Ac-WEHD-CHO** as a research tool.

The Canonical Inflammasome Pathway

The canonical inflammasome is a multi-protein complex that assembles in the cytoplasm of innate immune cells in response to pathogen-associated molecular patterns (PAMPs) and danger-associated molecular patterns (DAMPs). This assembly leads to the activation of pro-caspase-1.



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Caption: The canonical inflammasome activation pathway leading to pyroptosis.

Activated caspase-1 is a cysteine protease that cleaves a number of downstream targets, most notably pro-interleukin-1β (pro-IL-1β), pro-interleukin-18 (pro-IL-18), and Gasdermin D (GSDMD).[7] The cleavage of pro-inflammatory cytokines leads to their maturation and secretion, while the N-terminal fragment of cleaved GSDMD oligomerizes to form pores in the plasma membrane, resulting in a lytic, pro-inflammatory form of cell death known as pyroptosis.[8]

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Specificity and Potency of **Ac-WEHD-CHO**

The WEHD sequence represents the optimal tetrapeptide recognition motif for caspase-1, making **Ac-WEHD-CHO** an exceptionally potent inhibitor.[3][4] Its aldehyde group forms a reversible thiohemiacetal linkage with the active site cysteine of caspase-1, effectively blocking its catalytic activity.

The inhibitory prowess of **Ac-WEHD-CHO** is highlighted by its remarkably low inhibition constant (Ki) for caspase-1. While it also demonstrates inhibitory activity against other caspases, its preference for caspase-1 is significant.

Caspase	Inhibition Constant (Ki)	Reference(s)
Caspase-1	56 pM	[2][9]
Caspase-8	21.1 nM	[2]
Caspase-4	Inhibited, specific Ki not reported	[5][10]
Caspase-5	Inhibited, specific Ki not reported	[5]
Caspase-14	Inhibited, specific Ki not reported	[5]

Note: The WEHD sequence is also recognized as a substrate by caspase-14.[11][12][13]

This high affinity and selectivity for caspase-1 make **Ac-WEHD-CHO** a superior choice for specifically interrogating the canonical inflammasome pathway, allowing researchers to delineate its role from other cell death and inflammatory signaling cascades.

Section 3: Experimental Protocols: A Practical Guide to Using **Ac-WEHD-CHO**

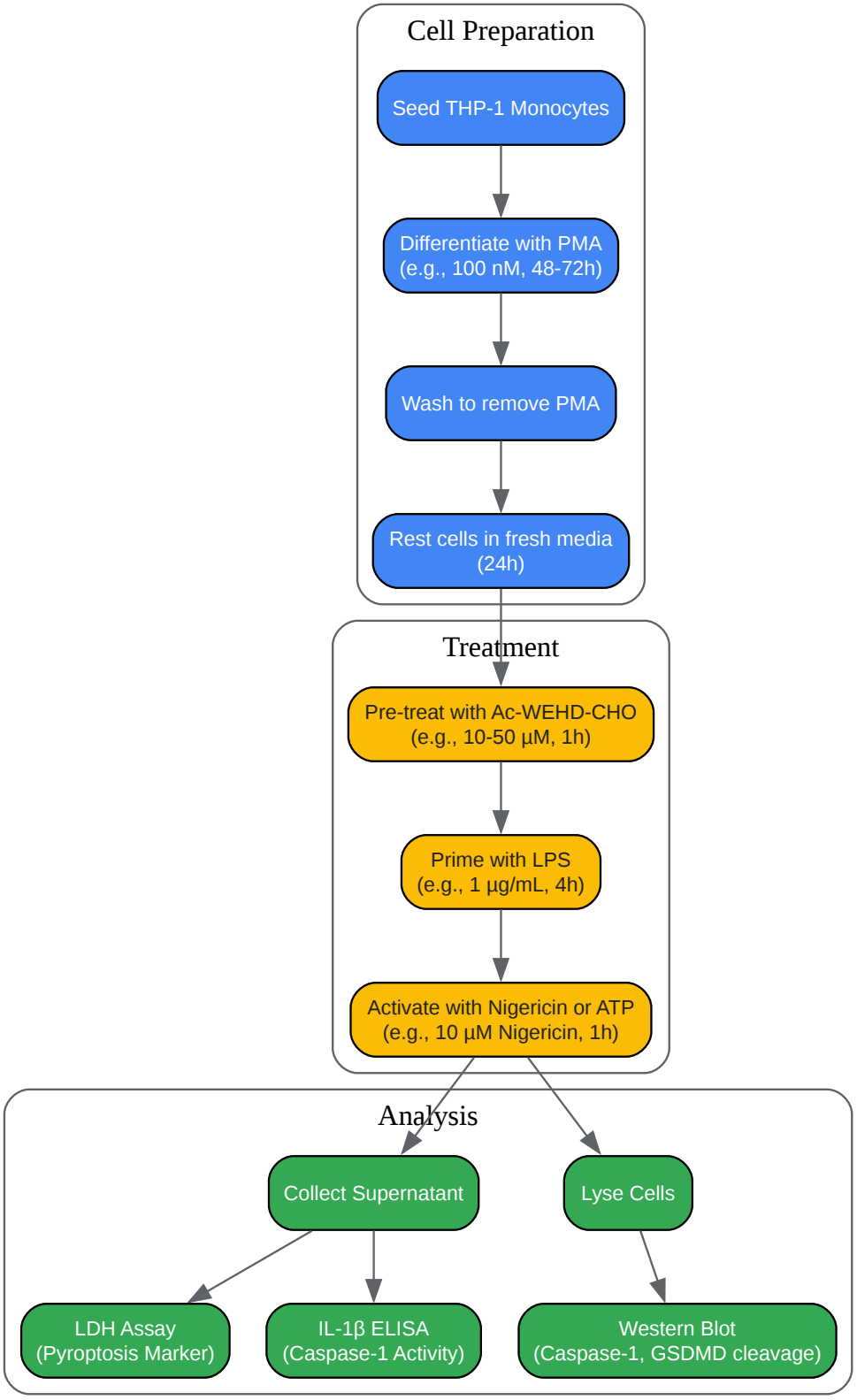
The following protocol provides a detailed methodology for utilizing **Ac-WEHD-CHO** to inhibit pyroptosis in a common in vitro model, the human monocytic THP-1 cell line. This protocol is a guideline and should be optimized for specific experimental conditions.

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Workflow for Inhibiting Pyroptosis in THP-1 Macrophages

This workflow outlines the key steps for inducing pyroptosis in THP-1 cells and assessing the inhibitory effect of **Ac-WEHD-CHO**.

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